

Methyl 4-(benzyloxy)-3-methoxybenzoate CAS number and molecular formula.

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Compound of Interest

Compound Name: Methyl 4-(benzyloxy)-3-methoxybenzoate

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An In-depth Technical Guide to Methyl 4-(benzyloxy)-3-methoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 4-(benzyloxy)-3-methoxybenzoate**, a key chemical intermediate in the synthesis of various pharmaceutical compounds and research molecules. This document details its chemical properties, synthesis protocols, and analytical data, presented in a format tailored for scientific and research applications.

Core Chemical Identifiers

Identifier	Value
CAS Number	56441-97-5[1]
Molecular Formula	C ₁₆ H ₁₆ O ₄ [1]
IUPAC Name	methyl 3-methoxy-4-(phenylmethoxy)benzoate[1]

Physicochemical Data

A summary of the key physicochemical properties of **Methyl 4-(benzyloxy)-3-methoxybenzoate** is provided below. This data is essential for its handling, application in reactions, and for analytical characterization.

Property	Value
Molecular Weight	272.29 g/mol
Appearance	White to off-white crystalline powder
Melting Point	94-96 °C
Boiling Point	Not determined
Solubility	Soluble in dichloromethane, ethyl acetate, and acetone. Insoluble in water.

Synthesis Protocol: Benzylation of Methyl Vanillate

The most common laboratory-scale synthesis of **Methyl 4-(benzyloxy)-3-methoxybenzoate** involves the benzylation of methyl 4-hydroxy-3-methoxybenzoate (methyl vanillate). Below is a detailed experimental protocol for this procedure.

Materials:

- Methyl 4-hydroxy-3-methoxybenzoate (1.0 eq)
- Benzyl bromide (1.1 eq)
- Potassium carbonate (K_2CO_3) (1.5 eq)
- Acetone or Dimethylformamide (DMF)
- Deionized water
- Brine solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Ethyl acetate

- Hexane

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Büchner funnel and filter paper

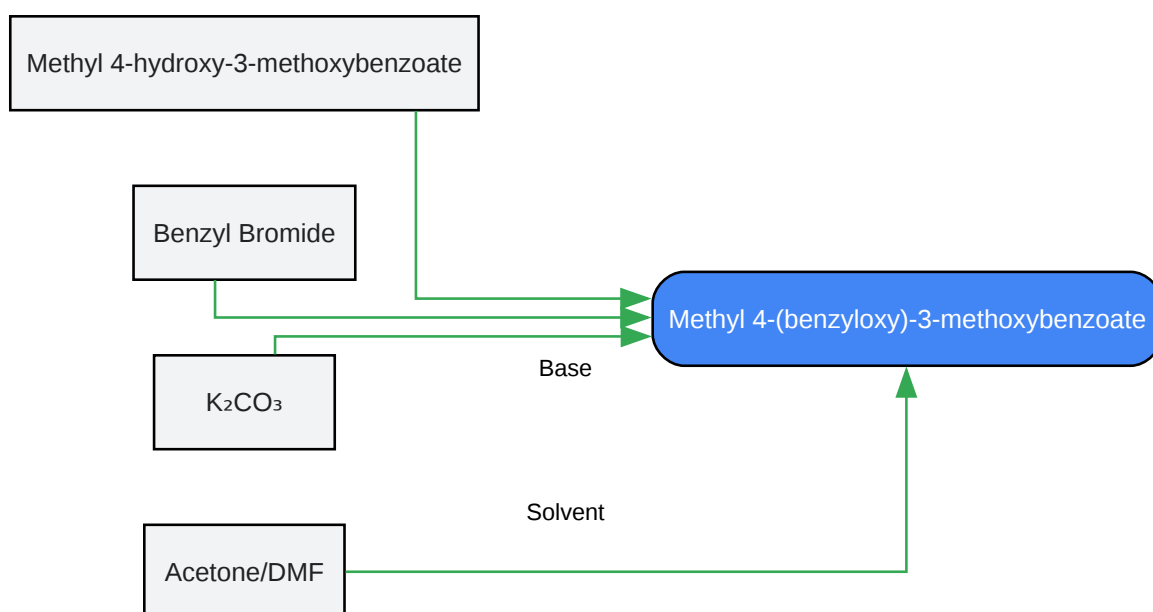
Procedure:

- **Reaction Setup:** To a round-bottom flask, add methyl 4-hydroxy-3-methoxybenzoate and acetone (or DMF). Stir the mixture at room temperature until the starting material is fully dissolved.
- **Addition of Base:** Add potassium carbonate to the solution. The mixture will become a suspension.
- **Addition of Benzylating Agent:** Slowly add benzyl bromide to the reaction mixture at room temperature.
- **Reaction Conditions:** Heat the mixture to reflux (for acetone) or at 60-70 °C (for DMF) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and filter off the potassium carbonate. Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the solvent.

- Extraction: Dissolve the resulting residue in ethyl acetate and transfer it to a separatory funnel. Wash the organic layer sequentially with deionized water and brine solution.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: Purify the crude product by recrystallization from a mixture of ethyl acetate and hexane to afford **Methyl 4-(benzyloxy)-3-methoxybenzoate** as a crystalline solid.

Synthetic Workflow Diagram

The following diagram illustrates the synthetic pathway for the preparation of **Methyl 4-(benzyloxy)-3-methoxybenzoate**.



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Caption: Synthesis of **Methyl 4-(benzyloxy)-3-methoxybenzoate**.

Applications in Research and Drug Development

Methyl 4-(benzyloxy)-3-methoxybenzoate serves as a crucial building block in organic synthesis. Its primary application is as a protected form of methyl vanillate, where the phenolic

hydroxyl group is masked with a benzyl group. This protection strategy allows for chemical modifications on other parts of the molecule without affecting the hydroxyl group. The benzyl protecting group can be readily removed under standard hydrogenolysis conditions.

This compound is a key intermediate in the synthesis of various biologically active molecules, including:

- **Pharmaceutical Ingredients:** It is utilized in the multi-step synthesis of certain drug candidates targeting a range of therapeutic areas.
- **Natural Product Synthesis:** It serves as a precursor in the total synthesis of complex natural products that feature the vanilloid scaffold.
- **Probe Molecules:** It is used to create chemical probes for studying biological pathways and protein functions.

Due to its versatile chemical nature and its role in the synthesis of high-value compounds, **Methyl 4-(benzyloxy)-3-methoxybenzoate** remains an important molecule for professionals in the fields of medicinal chemistry, organic synthesis, and drug discovery.

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References

- 1. Methyl 4-(benzyloxy)-3-methoxybenzoate | C₁₆H₁₆O₄ | CID 5059267 - PubChem [pubchem.ncbi.nlm.nih.gov]
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